

RS-61756-007 molecular weight

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Compound of Interest

Compound Name: RS-61756-007

Cat. No.: B1680071

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An In-Depth Technical Guide to **RS-61756-007**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and pharmacological profile of **RS-61756-007**, a potent inhibitor of the epithelial sodium channel (ENaC). The information is curated for researchers, scientists, and professionals involved in drug development.

Physicochemical Properties

RS-61756-007 is a small molecule with the following key physicochemical descriptors.

Property Name	Value
Molecular Formula	C ₆ H ₈ CIN ₇ O
Molecular Weight	229.63 g/mol
AlogP	-1.08
Hydrogen Bond Acceptor Count	6
Hydrogen Bond Donor Count	5
Rotatable Bond Count	1
Polar Surface Area	156.79 Å ²
Molecular Species	Neutral
Aromatic Rings	1
Heavy Atoms	15

Pharmacological Profile

RS-61756-007 is characterized as an inhibitor of the epithelial sodium channel (ENaC), a key regulator of sodium and fluid balance across epithelial tissues.

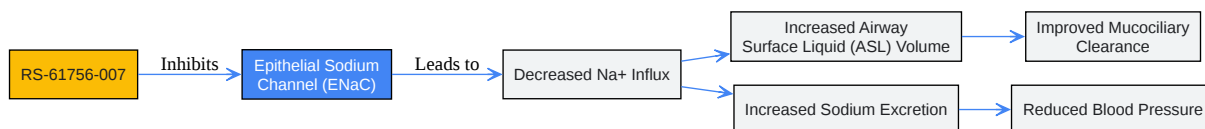
Primary Target and Mechanism of Action

The primary molecular target of **RS-61756-007** is the epithelial sodium channel. ENaC is a membrane-bound ion channel expressed in the apical membrane of epithelial cells in various tissues, including the kidneys, lungs, and colon. It plays a crucial role in sodium reabsorption.

The proposed mechanism of action for **RS-61756-007** involves the blockade of this channel, thereby inhibiting the influx of sodium ions. This action has significant implications for conditions where ENaC activity is dysregulated.

Signaling Pathway and Physiological Effects

The inhibition of ENaC by compounds like **RS-61756-007** directly impacts cellular and physiological processes. The following diagram illustrates the logical relationship between ENaC inhibition and its downstream effects.



Preparation

Culture epithelial cells
on permeable supports



Mount monolayer in
Ussing chamber



Experiment



Equilibrate and establish
stable baseline Isc



Add RS-61756-007 to
apical chamber



Continuously record Isc



Data Analysis



Measure change in Isc



Calculate IC50 value

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